

Essential Safety and Logistical Information for Handling Dalfampridine

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Compound of Interest

Compound Name: Dalfampridine

Cat. No.: B372708

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For researchers, scientists, and drug development professionals, ensuring safe handling of **Dalfampridine** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

When handling **Dalfampridine**, particularly in powder form, engineering controls should be the primary method for minimizing exposure. Personal Protective Equipment (PPE) serves as a crucial secondary barrier. A comprehensive risk assessment should be conducted for any specific operation to determine the appropriate exposure controls.

Engineering Controls:

- **Ventilation:** Use **Dalfampridine** in a well-ventilated area. For operations that may generate dust, a laboratory fume hood or other form of local exhaust ventilation is recommended to maintain airborne levels below exposure limits.^[1]
- **Process Enclosure:** For larger scale operations, consider using process enclosures to contain the material.

Personal Protective Equipment (PPE) Summary:

PPE Category	Recommendation
Eye/Face Protection	Wear safety glasses with side shields or chemical safety goggles.[1]
Hand Protection	Wear appropriate chemical-resistant gloves. Nitrile or other impervious gloves are recommended if skin contact is possible.[2] When the material is dissolved in an organic solvent, use gloves that provide protection against that solvent.
Skin and Body Protection	Wear a lab coat or coveralls.[3] For operations with a higher risk of skin contact, impervious protective clothing is recommended.[3]
Respiratory Protection	If engineering controls are not sufficient to control airborne dust, or during cleanup of uncontained powder spills, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3][4] An N95 disposable particulate respirator is recommended for cleaning up powder spills.[3] The choice of respirator should be based on the job activity and potential for exposure.

Occupational Exposure Limits

Occupational Exposure Limits (OELs) are established to protect workers from the adverse health effects of exposure to chemical substances. For **Dalfampridine** (also known as 4-aminopyridine or fampridine), the following information is available:

Organization	Limit
Biogen	A Biogen Occupational Exposure Limit (OEL) of 0.17 mg/m ³ as an 8-hour time-weighted average has been established for fampridine.[3]
OSHA (Occupational Safety and Health Administration)	Not established.[5]
NIOSH (National Institute for Occupational Safety and Health)	Not established.[5]
ACGIH (American Conference of Governmental Industrial Hygienists)	Not established.[4]
Cal/OSHA (California Division of Occupational Safety and Health)	Not established.[5]

It is crucial to note that while major US regulatory bodies have not set specific exposure limits for 4-aminopyridine, this does not imply the substance is without risk.[4][5] The Biogen OEL provides a valuable benchmark for exposure control.

Operational and Disposal Plans

Proper operational procedures and disposal plans are critical for the safe management of **Dalfampridine** in a laboratory setting.

Handling Procedures

- General Handling: As a general rule, avoid all contact and inhalation of dust, mists, and vapors associated with the material.[2] Do not taste or swallow the substance.[6]
- Preventing Dust Generation: Minimize dust generation and accumulation.[4]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling and before any breaks.[3][6]
- Clothing: Contaminated clothing should be removed immediately and laundered before reuse.

- Equipment: Clean work surfaces and equipment with a suitable detergent or solvent after use.[\[2\]](#)

Accidental Release Measures

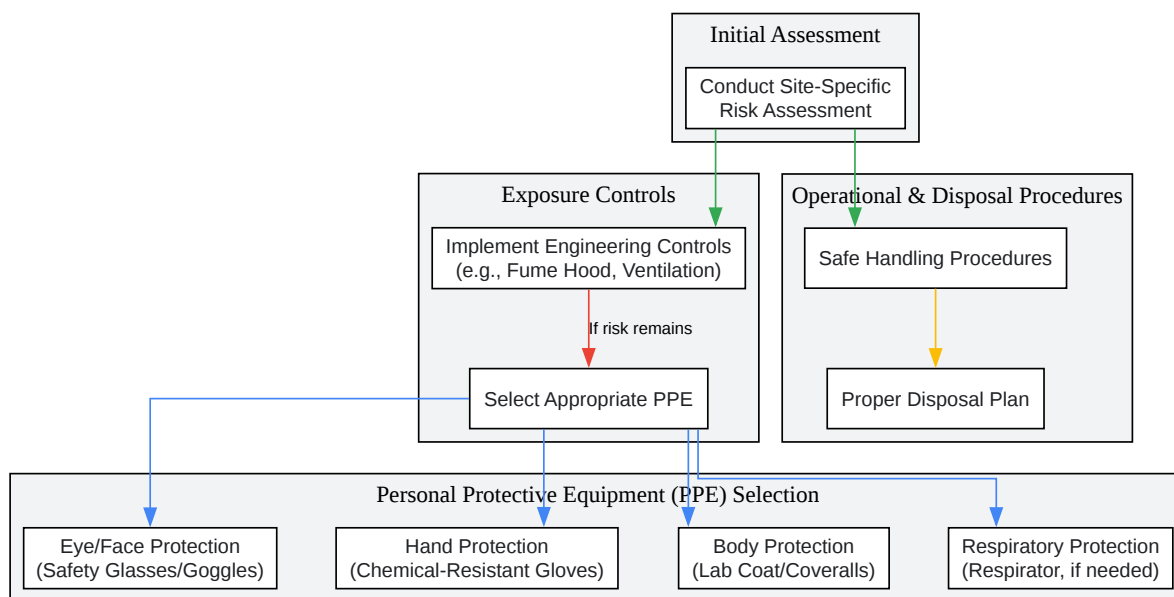
- Spill Cleanup: In case of a spill, avoid contact during cleanup operations.[\[3\]](#)
 - For uncontained powder spills, wear an N95 disposable particulate respirator, impervious gloves, a lab coat, and safety glasses.[\[3\]](#)
 - Shut off all possible ignition sources.
 - Use dry cleanup procedures and avoid generating dust.
 - Collect recoverable product into labeled containers for recycling or disposal.
 - Absorb the remaining product with sand, earth, or vermiculite.
- Environmental Precautions: Prevent spillage from entering drains or water courses.

Disposal Plan

- Waste Disposal: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[2\]](#)
- Licensed Disposal Company: Excess and expired materials should be offered to a licensed hazardous material disposal company.[\[1\]](#)
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols involving **Dalfampridine** should always be preceded by a thorough review of the substance's Safety Data Sheet (SDS) and a comprehensive, experiment-specific risk assessment. The procedures outlined above for handling, PPE, and disposal should be incorporated into any such protocol.



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